Provisional Technical Safety Guide: Boc-3-chloro-L-homophenylalanine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(S)-3-Chloro-a-(Boc-amino)benzenebutanoic acid*
CAS No.:	*1260589-43-2*
Cat. No.:	*B3180091*

Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for Boc-3-chloro-L-homophenylalanine has not been located in publicly available databases. This guide is constructed based on the safety data of the closely related analogue, Boc-3-chloro-L-phenylalanine (CAS: 114873-03-9), and general principles of chemical safety for this compound class. Researchers, scientists, and drug development professionals must obtain and consult the SDS from their specific supplier before any handling, storage, or use of Boc-3-chloro-L-homophenylalanine. The information herein is for preliminary guidance and risk assessment purposes only.

Introduction and Chemical Identity

Boc-3-chloro-L-homophenylalanine is a non-proteinogenic amino acid derivative utilized in peptide synthesis and medicinal chemistry. The presence of a chloro-substituent on the phenyl ring and the extension of the alkyl chain by a methylene group (compared to phenylalanine) introduce unique steric and electronic properties. These features make it a valuable building block for creating novel peptides and peptidomimetics with potentially altered biological activity and metabolic stability. The tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino

© 2026 BenchChem. All rights reserved.

function is standard in solid-phase and solution-phase peptide synthesis, allowing for controlled, stepwise assembly of peptide chains.[1]

Table 1: Chemical and Physical Properties (Extrapolated)

Property	Value (for Boc-3-chloro-L-phenylalanine)	Reference
CAS Number	114873-03-9	[2][3][4][5][6][7]
Molecular Formula	$C_{14}H_{18}ClNO_4$	[5][8]
Molecular Weight	299.75 g/mol	[3][8]
Appearance	White to off-white powder/solid	[2][8]
Melting Point	110°C	[8]
Boiling Point	452.5°C at 760 mmHg	[8]
Storage Temperature	2-8°C, in a dry, well-ventilated place	[4][8]

Hazard Identification and GHS Classification (Provisional)

Based on data for Boc-3-chloro-L-phenylalanine, this compound is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.[6][9]

Globally Harmonized System (GHS) Classification (Provisional)

- Pictogram:
  - GHS07: Harmful/Irritant[6]
- Signal Word: Warning[6]
- Hazard Statements:
  - H302: Harmful if swallowed.[6][10]

© 2026 BenchChem. All rights reserved.

- H332: Harmful if inhaled.[6]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6][11]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[11]
  - P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[6]
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[11]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]

Safe Handling and Storage Protocols

The causality behind these protocols is to minimize exposure and maintain the chemical integrity of the compound.

Engineering Controls and Personal Protective Equipment (PPE)

Given the potential for respiratory irritation and harm if inhaled, all manipulations of solid Boc-3-chloro-L-homophenylalanine should be performed in a certified chemical fume hood or a ventilated enclosure to maintain airborne concentrations below exposure limits.[12][13]

Table 2: Recommended Personal Protective Equipment

© 2026 BenchChem. All rights reserved.

Protection	Specification	Rationale
Eye/Face	Safety glasses with side-shields or goggles (conforming to EN166 or NIOSH standards).[12][14]	To prevent eye contact with dust particles which can cause serious irritation.
Hand	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use.[15]	To prevent skin contact, absorption, and irritation.
Body	Laboratory coat.[12]	To prevent contamination of personal clothing.
Respiratory	NIOSH/MSHA-approved respirator with appropriate particulate filter if dust formation is significant or ventilation is inadequate.[14]	To prevent inhalation of harmful dust.

Handling Procedures

- Avoid Dust Formation: Handle the solid material carefully to prevent aerosolization.[12][13]
- Grounding: For larger quantities, use non-sparking tools and ensure equipment is grounded to prevent electrostatic discharge.
- Hygiene: Wash hands thoroughly after handling and before breaks or leaving the laboratory.[12][13] Contaminated clothing should be removed and laundered before reuse.

Storage Conditions

- Container: Keep the container tightly sealed to prevent moisture ingress and contamination.[12]
- Environment: Store in a cool (2-8°C), dry, and well-ventilated area away from incompatible materials.[2][4][8]

© 2026 BenchChem. All rights reserved.

- Incompatibilities: Avoid strong oxidizing agents and strong acids, which may lead to vigorous reactions.[12]

Emergency Procedures and First Aid

Rapid and appropriate response to an exposure is critical.

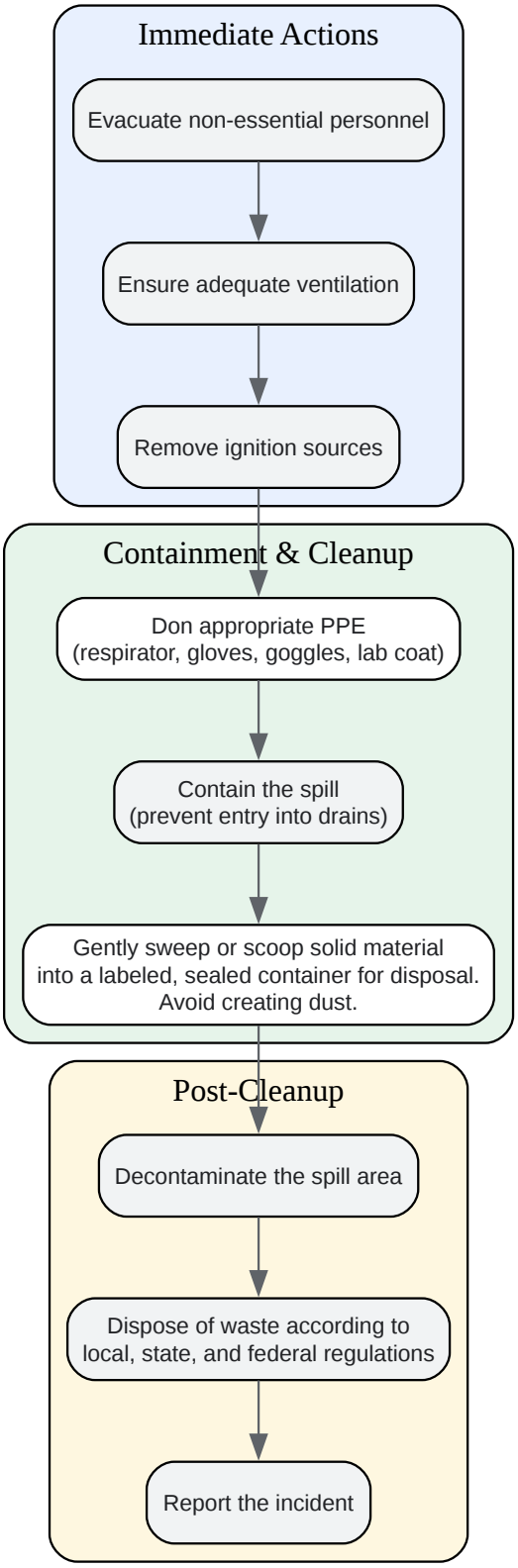
First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[13][15][16]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[11][17]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][17]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[15][17]

Accidental Release Measures

The primary objective is to contain the spill safely, prevent it from entering drains, and decontaminate the area while protecting personnel.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Workflow for managing an accidental release of solid Boc-3-chloro-L-homophenylalanine.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.[15][16]
- Specific Hazards: Combustion may produce toxic and corrosive gases, including carbon oxides (CO, CO_2), nitrogen oxides (NOx), and hydrogen chloride (HCl).[12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with smoke and fumes.[12]

Stability and Reactivity

- Reactivity: Generally stable under recommended storage conditions.[12]
- Chemical Stability: Stable under normal temperatures and pressures.[12]
- Conditions to Avoid: Incompatible materials, dust generation, excess heat.
- Incompatible Materials: Strong oxidizing agents, strong acids.[12]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[12]

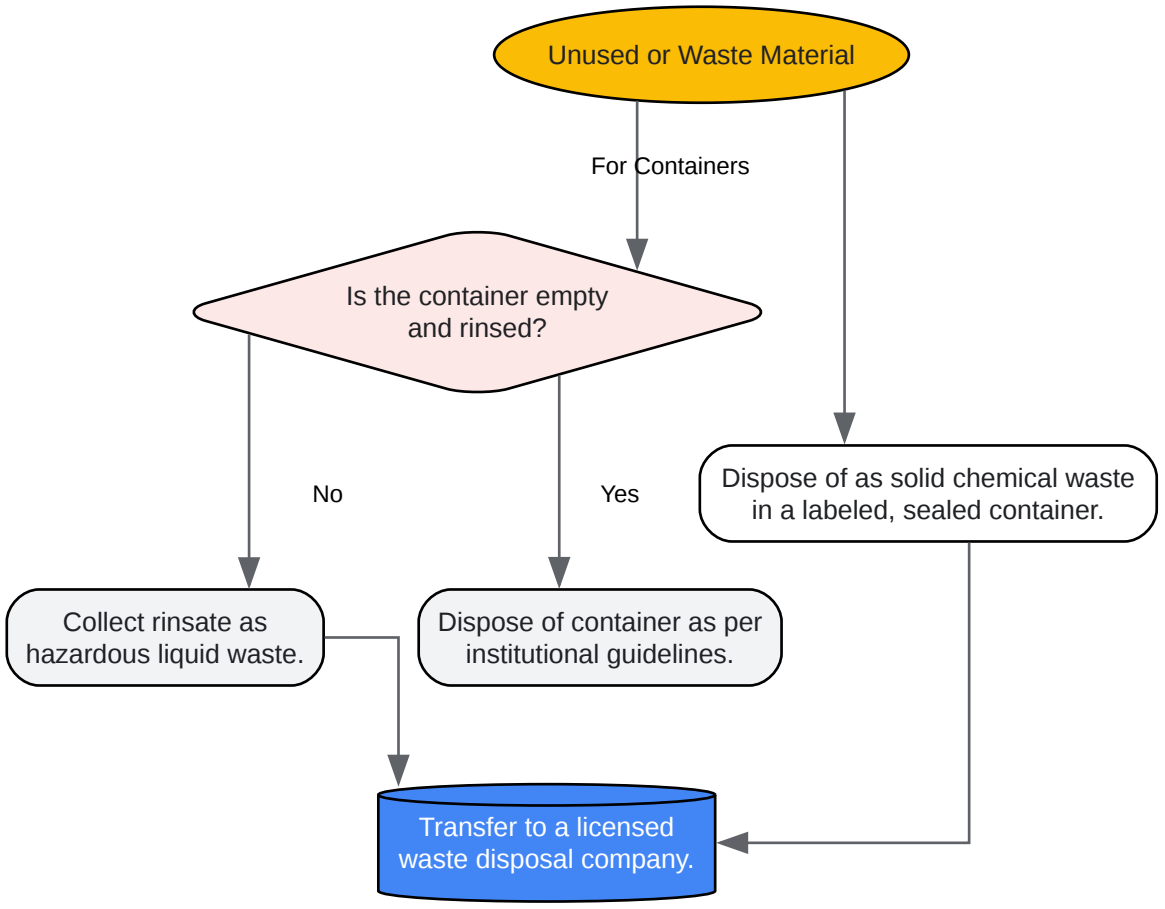
Toxicological and Ecological Information (Provisional)

- Toxicological Data: No specific toxicological data for Boc-3-chloro-L-homophenylalanine is available. Based on its analogue, it is presumed to be harmful if swallowed or inhaled.[6][10] Chronic effects are not known.
- Ecological Data: No specific ecological data is available. It is recommended to prevent the release of this compound into the environment, as its effects on aquatic and terrestrial life are unknown.[16]

© 2026 BenchChem. All rights reserved.

Disposal Considerations

All waste materials should be considered hazardous. Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[14]



Click to download full resolution via product page

Caption: Decision tree for the proper disposal of Boc-3-chloro-L-homophenylalanine and its containers.

References

- Chem-Impex International.Boc-3-chloro-L-phenylalanine.
- AAPPTec, LLC.MSDS - Safety Data Sheet for N-Boc-3-methyl-L-phenylalanine. [URL: not directly available]

© 2026 BenchChem. All rights reserved.

- BOC Sciences.Boc-3-chloro-L-phenylalanine - (CAS 114873-03-9).
- Thermo Fisher Scientific.N-Boc-3-chloro-L-phenylalanine, 95%.
- Sigma-Aldrich.N-Boc-3-chloro-L-phenylalanine | 114873-03-9.
- Fluorochem.Boc-3-Chloro-D-phenylalanine.
- SynQuest Laboratories, Inc.Safety Data Sheet: 3-Fluoro-L-phenylalanine, N-Boc protected. [URL: not directly available]
- PubChem.Boc-3-chloro-L-phenylalanine.
- Fisher Scientific.SAFETY DATA SHEET: N-Boc-3-methyl-L-phenylalanine.
- Fluorochem.Boc-3-chloro-L-phenylalanine.
- ChemicalBook.100564-78-1(Boc-L-homophenylalanine). [URL: not directly available]
- CymitQuimica.N-(tert-Butoxycarbonyl)-L-β-homophenylalanine.
- ChemScene.100564-78-1 | Boc-L-homophenylalanine.
- AAPPTec, LLC.MSDS - Safety Data Sheet for Fmoc-HPhe-OH. [URL: not directly available]
- J&K Scientific.Boc-3-chloro-L-phenylalanine | 114873-03-9.
- AAPPTec, LLC.1 - Safety Data Sheet for Nα-Boc-4-amino-L-phenylalanine. [URL: not directly available]
- TCI Chemicals.N-(tert-Butoxycarbonyl)-L-homophenylalanine 100564-78-1.
- TCI Chemicals.N-(tert-Butoxycarbonyl)-L-β-homophenylalanine.
- Carl ROTH.Safety Data Sheet: Boc-L-Phenylalanine.
- ChemicalBook.
- Pure Synth.N-(Tert-Butoxycarbonyl)-L-Homophenylalanine 98.0%(HPLC). [URL: not directly available]

© 2026 BenchChem. All rights reserved.

- PubChem.3-chloro-L-phenylalanine.
- Carl ROTH.Safety Data Sheet: Boc-L-Phenylalanine.
- Organic Syntheses.L-Phenylalanine, N-[(1,1-dimethylethoxy)carbonyl]-.
- Google Patents.US6146859A - Facile synthesis of L-homophenylalanine by equilibrium shift enzymatic reaction using engineered tyrosine aminotransferase.
- PubMed.Asymmetric Synthesis of L-homophenylalanine by Equilibrium-Shift Using Recombinant Aromatic L-amino Acid Transaminase.
- Organic Chemistry Portal.Boc-Protected Amino Groups.
- CDC.NIOSH Pocket Guide to Chemical Hazards - alpha-Chloroacetophenone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Boc-Protected Amino Groups [organic-chemistry.org]
- 2. chemimpex.com [chemimpex.com]
- 3. N-Boc-3-chloro-L-phenylalanine, 95% 1 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 4. N-Boc-3-chloro-L-phenylalanine | 114873-03-9 [sigmaaldrich.com]
- 5. Boc-3-chloro-L-phenylalanine | C14H18ClNO4 | CID 2761465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. jk-sci.com [jk-sci.com]
- 8. aapep.bocsci.com [aapep.bocsci.com]
- 9. CDC - NIOSH Pocket Guide to Chemical Hazards - alpha-Chloroacetophenone [cdc.gov]

© 2026 BenchChem. All rights reserved.

- 10. fluorochem.co.uk [fluorochem.co.uk]
- 11. synquestlabs.com [synquestlabs.com]
- 12. peptide.com [peptide.com]
- 13. peptide.com [peptide.com]
- 14. fishersci.com [fishersci.com]
- 15. chemicalbook.com [chemicalbook.com]
- 16. peptide.com [peptide.com]
- 17. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Provisional Technical Safety Guide: Boc-3-chloro-L-homophenylalanine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3180091/docs#provisional-technical-safety-guide-boc-3-chloro-l-homophenylalanine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.